

A Comparative Guide to the Mechanistic Pathways of 5-Bromo-2-furaldehyde Reactions

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Compound of Interest

Compound Name: 5-Bromo-2-furaldehyde

Cat. No.: B032451

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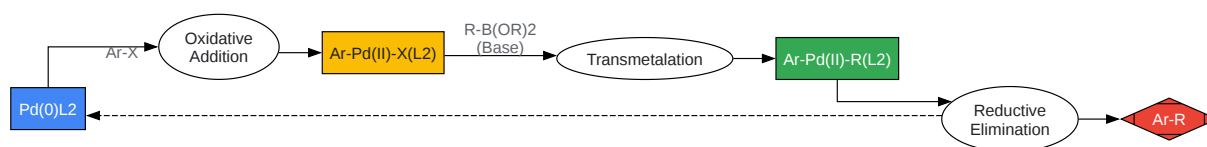
5-Bromo-2-furaldehyde, a versatile heterocyclic aldehyde, serves as a crucial building block in the synthesis of a wide array of complex organic molecules pertinent to the pharmaceutical and materials science sectors.^[1] Its reactivity, primarily centered around the bromine atom and the aldehyde functional group, allows for diverse chemical transformations. This guide provides a comparative analysis of the mechanistic studies of key reactions involving **5-Bromo-2-furaldehyde**, with a focus on palladium-catalyzed cross-coupling reactions and emerging organocatalytic transformations. Experimental data is presented to offer a clear comparison of these methodologies.

Palladium-Catalyzed Cross-Coupling Reactions: A Comparative Overview

Palladium-catalyzed cross-coupling reactions are fundamental tools for the formation of carbon-carbon and carbon-heteroatom bonds, and **5-Bromo-2-furaldehyde** is an excellent substrate for these transformations.^{[2][3]} The Suzuki-Miyaura, Heck, and Sonogashira couplings are among the most powerful methods for the derivatization of this furan scaffold.

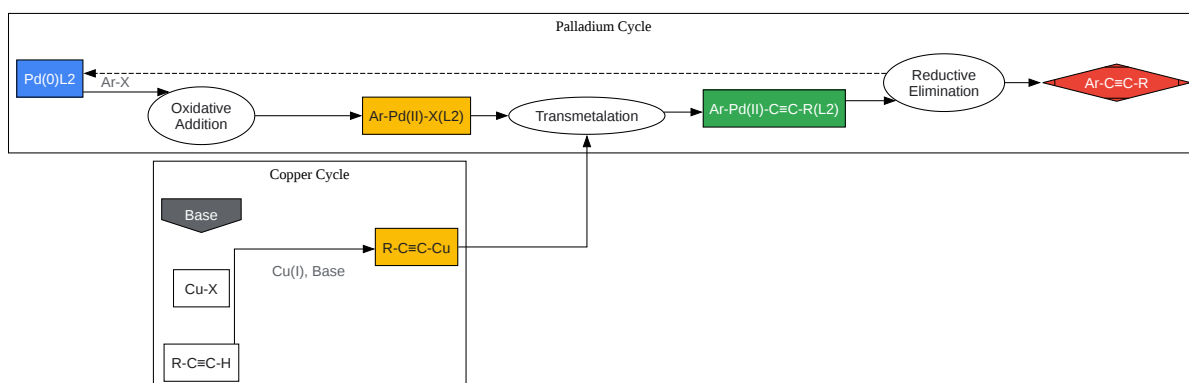
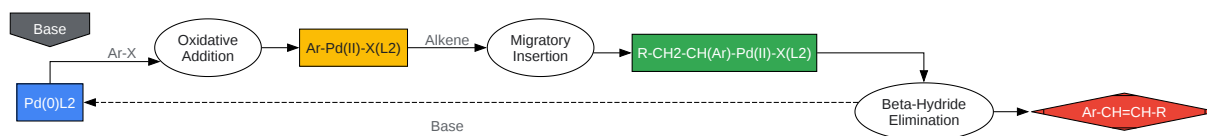
Mechanistic Insights

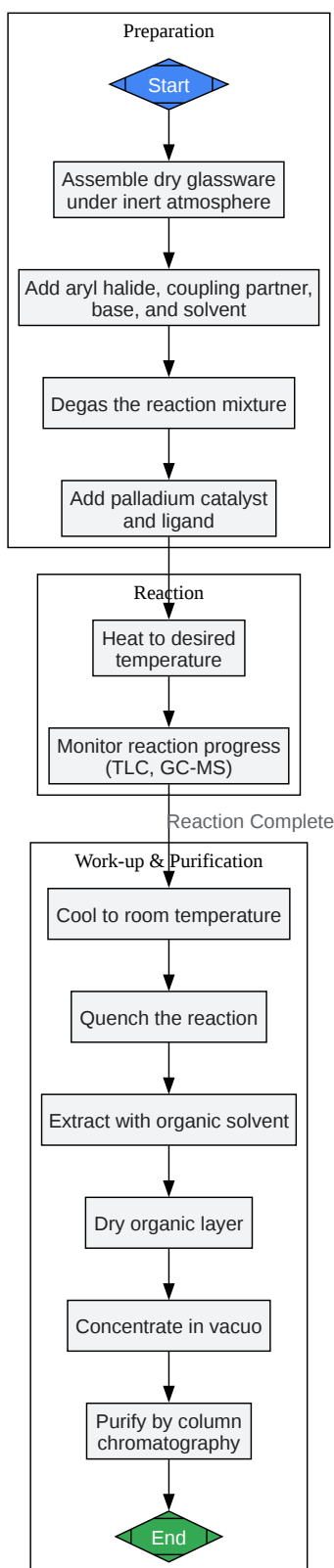
The catalytic cycles of these three key palladium-catalyzed reactions, while all involving oxidative addition and reductive elimination steps, differ in the nature of the coupling partner and the transmetalation or migratory insertion step.

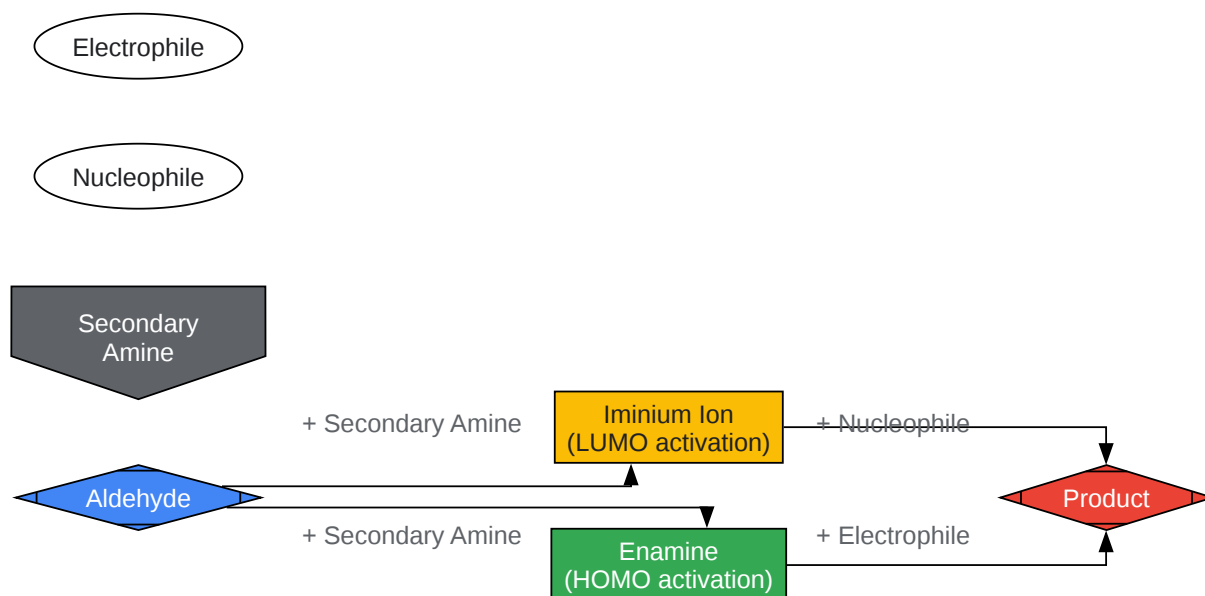


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Figure 1: Catalytic Cycle of the Suzuki-Miyaura Coupling.







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References

- 1. openresearch-repository.anu.edu.au [openresearch-repository.anu.edu.au]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and Characterization of Triphenylphosphine Adducts of Ferrocene-Based Palladacycles and Their Performance in the Suzuki and Sonogashira Reactions with Bromo- and Chloroarenes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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